

Technical Guide: 2-Chloro-3,5-Dinitrothiophene

Safety & Handling

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Compound of Interest

Compound Name: 2-Chloro-3,5-dinitrothiophene

CAS No.: 6286-32-4

Cat. No.: B189638

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Executive Summary

2-Chloro-3,5-dinitrothiophene (CAS 6286-32-4) is a highly reactive heterocyclic intermediate used primarily in the synthesis of azo dyes, high-energy materials, and pharmaceutical pharmacophores (e.g., antimicrobial agents).^{[1][2][3][4][5][6][7]} Its utility stems from the specific activation of the C2-chlorine atom by the electron-withdrawing nitro groups at positions 3 and 5, rendering it a potent electrophile for Nucleophilic Aromatic Substitution (

).

Critical Hazard Warning: As a halogenated dinitro compound, this molecule possesses a dual-threat profile:

- **Energetic Instability:** The polynitro functionality imparts potential explosive properties, particularly under thermal shock or friction.
- **Severe Toxicity/Sensitization:** Its high reactivity toward nucleophiles implies rapid haptenization with skin proteins, leading to severe contact dermatitis and potential systemic toxicity.

Part 1: Chemical Identity & Physicochemical Properties

The "fingerprint" of the compound is essential for verification before any experimental workflow begins.

Property	Data	Source
Chemical Name	Thiophene, 2-chloro-3,5-dinitro-	[1]
CAS Number	6286-32-4	[1][2]
Molecular Formula		[1]
Molecular Weight	208.58 g/mol	[1]
Appearance	Yellow crystalline solid	[3]
Melting Point	119–120 °C	[3]
Solubility	Soluble in chloroform, acetone, methanol; Insoluble in water	[1]
LogP (Octanol/Water)	-2.22 (Predicted)	[1]

Part 2: Hazard Characterization (The "Why")

Understanding the mechanism of toxicity and instability is crucial for designing safe protocols.

Energetic & Explosive Potential

- Mechanism: The presence of two nitro groups () on the thiophene ring creates a positive oxygen balance relative to the carbon backbone, increasing the risk of deflagration.
- Risk Factor: Like its benzene analogue (2,4-dinitrochlorobenzene), this compound may decompose violently if heated under confinement or subjected to mechanical shock.
- Incompatibility: violent reactions can occur with strong reducing agents (hydrides), bases (hydroxides), and metals (Zn, Sn) in acidic media.

Reactivity-Driven Toxicity ()

- Mechanism: The chlorine atom at C2 is highly activated. Upon contact with biological tissue, the compound acts as a hapten, covalently binding to nucleophilic residues (cysteine thiols, lysine amines) on proteins.
- Clinical Consequence: This results in Allergic Contact Dermatitis (ACD). Repeated exposure can lead to anaphylactic sensitization.
- Structural Alert: The "Dinitro-halo" motif is a known structural alert for high potency skin sensitization.

GHS Classification (Derived)

Based on Structural Activity Relationship (SAR) with 2,4-Dinitrochlorobenzene and 2-nitrothiophene:

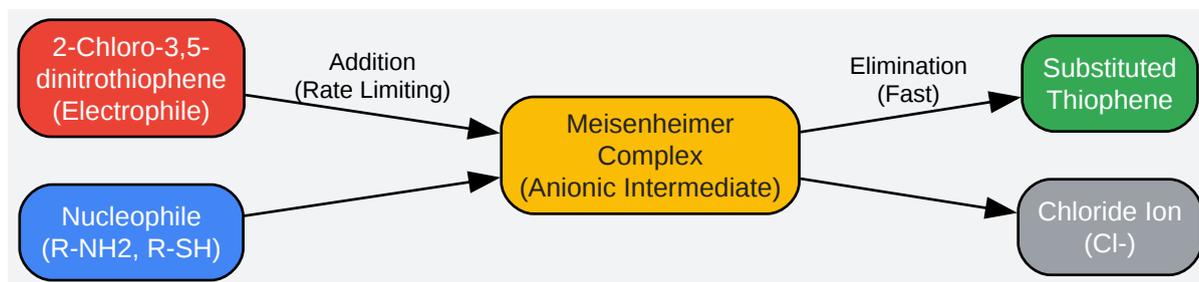
- H301: Toxic if swallowed.[8]
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.[9]
- H373: May cause damage to organs through prolonged or repeated exposure.
- EUH001: Explosive when dry (Potential).

Part 3: Reactivity & Synthesis Safety

The primary utility of **2-chloro-3,5-dinitrothiophene** is its ability to undergo displacement reactions. Below is the mechanistic pathway that dictates both its utility and its danger.

Mechanism: Nucleophilic Aromatic Substitution ()

The reaction proceeds via a Meisenheimer Complex intermediate. The nitro groups stabilize the negative charge delocalized onto the ring, lowering the activation energy for the nucleophilic attack.



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Caption: The

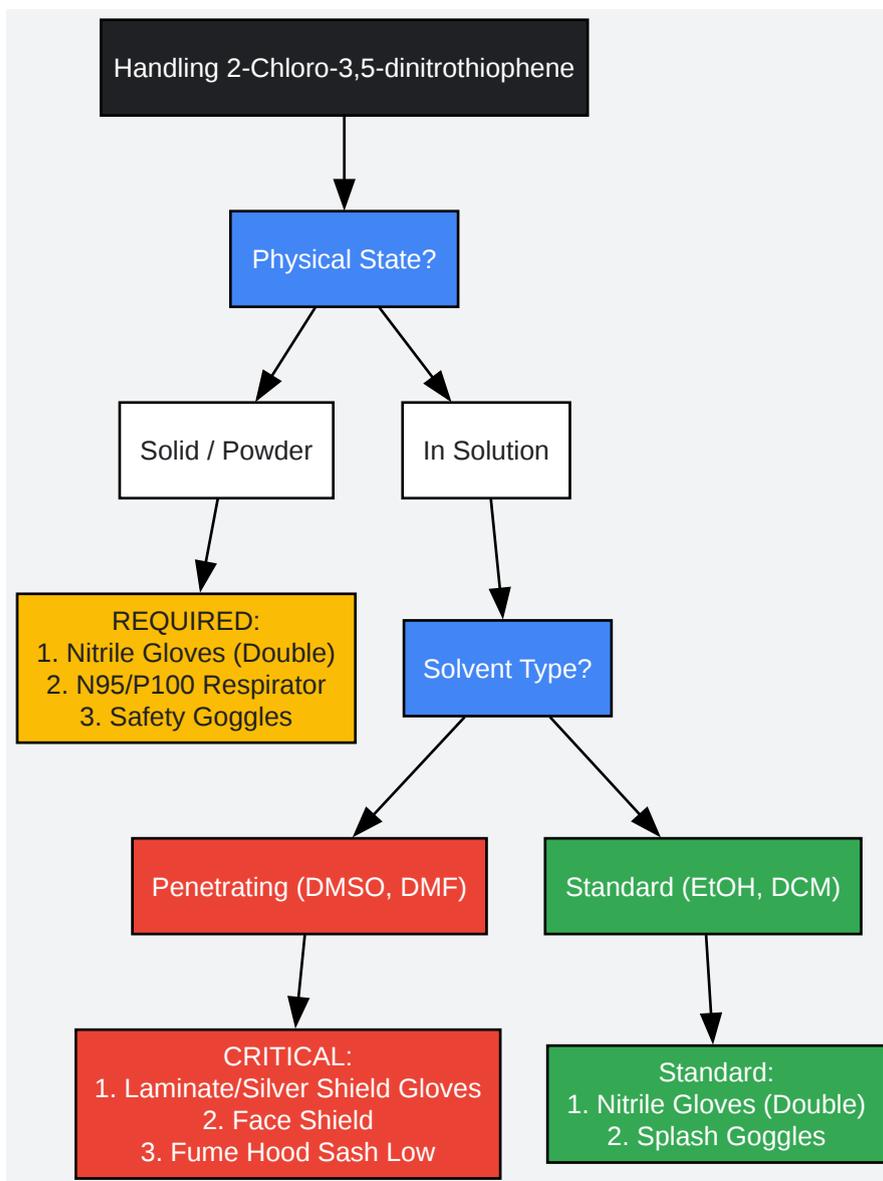
pathway showing the addition-elimination mechanism. The stability of the Meisenheimer complex (yellow) is the key driver for both synthesis and protein haptization (toxicity).

Part 4: Safe Handling & Storage Protocols

Experimental Workflow: Synthesis & Isolation

Objective: Minimize exposure and thermal stress.

- Preparation:
 - Engineering Control: All weighing and manipulation must occur inside a certified Chemical Fume Hood.
 - Blast Shield: Use a polycarbonate blast shield when heating reactions >50°C or working on scales >1g.
- Reaction Monitoring:
 - Do NOT distill to dryness. Concentrating energetic materials increases explosion risk.
 - Quench reactions by pouring into crushed ice/water; avoid adding water to the concentrated acid/reaction mix.
- PPE Decision Tree:



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Caption: PPE selection logic based on physical state and solvent carrier. Note the requirement for Laminate gloves with penetrating solvents like DMF.

Storage Requirements[8][10][11][12]

- Temperature: Store at 2–8 °C (Refrigerated).
- Segregation: Keep away from:
 - Oxidizers (Nitrates, Peroxides).

- Reducing Agents (Hydrides).
- Bases (Amines, Hydroxides) – Risk of exothermic decomposition.
- Container: Amber glass with PTFE-lined cap. Inspect caps specifically for crystallization (shock hazard).

Part 5: Emergency Response

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash immediately with soap and water for 15 mins. Do not use alcohol/solvents.	Solvents increase skin absorption. Soap emulsifies and removes the hydrophobic residue.
Eye Contact	Irrigate for 15+ mins. Seek ophthalmologist.	Corrosive/Irritant nature can cause permanent corneal opacity.
Spill (Solid)	Wet with water/surfactant. Scoop with plastic tools.	Dry sweeping generates static/dust (explosion risk). Metal tools risk spark ignition.
Fire	Evacuate area. Use CO2 or dry chemical.	Material may contain its own oxidizer; risk of detonation if confined.

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